

Sudan II as a staining agent in biological research to visualize cellular structures.

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Compound of Interest

Compound Name: Sudan II

Cat. No.: B7823213

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Application Notes and Protocols for Sudan II in Biological Research

For Researchers, Scientists, and Drug Development Professionals

Introduction to Sudan II as a Staining Agent

Sudan II (C.I. 12140) is a fat-soluble azo dye, also known as a lysochrome, utilized in biological research for the visualization of intracellular and extracellular lipids.[1][2] Its principle of staining is based on its higher solubility in lipids than in the solvent in which it is dissolved. This differential solubility causes the dye to selectively partition into and accumulate in lipid-rich structures, rendering them visible under light microscopy.[3] **Sudan II** imparts an orange to red color to the lipids it stains.[2]

This staining technique is particularly valuable for the histological and cytological demonstration of a wide range of hydrophobic compounds, including:

- Triglycerides: The primary form of stored fat in cells.[1]
- Lipoproteins: Complex particles that transport lipids in the blood.
- Other neutral lipids: Including sterols and fatty acids.

Due to its utility in lipid visualization, **Sudan II** is a valuable tool in various research areas, including the study of metabolic diseases, atherosclerosis, and cellular lipid metabolism.

Chemical and Physical Properties of Sudan Dyes

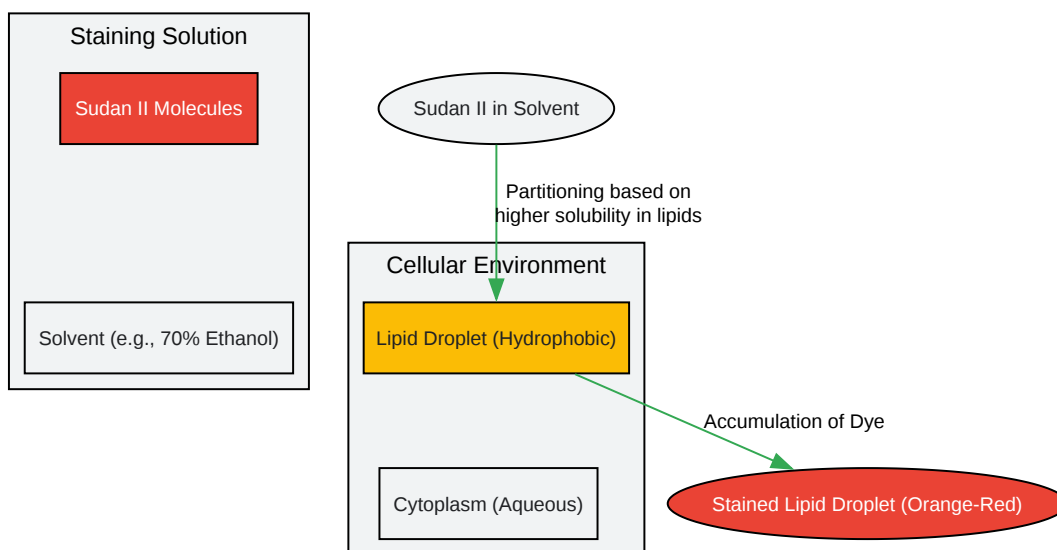
A comparative overview of the key chemical and physical properties of **Sudan II** and other commonly used Sudan dyes is presented below. This information is crucial for understanding the staining characteristics and for the preparation of appropriate staining solutions.

Property	Sudan II	Sudan III	Sudan IV	Sudan Black B
C.I. Number	12140	26100	26105	26150
Molecular Formula	$C_{18}H_{16}N_2O$	$C_{22}H_{16}N_4O$	$C_{24}H_{20}N_4O$	$C_{29}H_{24}N_6$
Molecular Weight	276.34 g/mol	352.39 g/mol	380.45 g/mol	456.54 g/mol
Appearance	Red powder	Reddish-brown powder	Dark brown to black powder	Dark brown to black powder
Melting Point	156-158 °C	199 °C (decomposes)	199 °C (decomposes)	120-124 °C
Absorption Max (λ_{max})	493 (420) nm	507 (355) nm	520 (357) nm	596-605 nm
Color of Stained Lipids	Orange-Red	Red	Scarlet-Red	Blue-Black

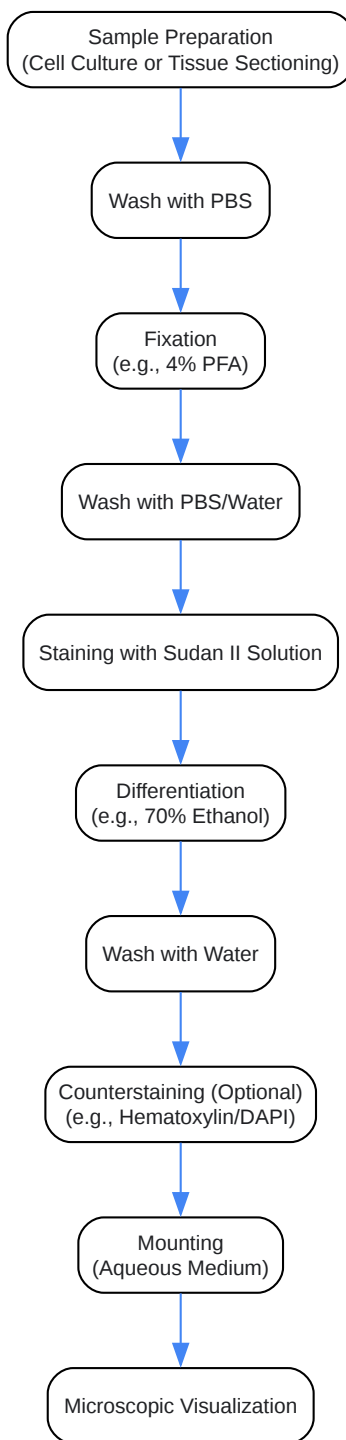
Principle of Lysochrome Staining

The mechanism of action for **Sudan II** and other lysochrome dyes is a physical process of dissolution rather than a chemical reaction with cellular components. The dye, dissolved in a solvent (typically an alcohol or a mixture of alcohol and acetone), is applied to the tissue or cell sample. The dye molecules then move from the solvent into the intracellular lipid droplets where they are more soluble. This results in the selective coloration of the lipid structures.

Principle of Lysochrome Staining



General Workflow for Sudan II Staining

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References

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